

Troubleshooting low initiation efficiency of 2-Phenoxyacetophenone

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Compound of Interest

Compound Name: 2-Phenoxyacetophenone

Cat. No.: B1211918

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Technical Support Center: 2-Phenoxyacetophenone

Welcome to the Technical Support Center for **2-Phenoxyacetophenone**. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) regarding the use of **2-Phenoxyacetophenone** as a photoinitiator in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **2-Phenoxyacetophenone** and how does it function as a photoinitiator?

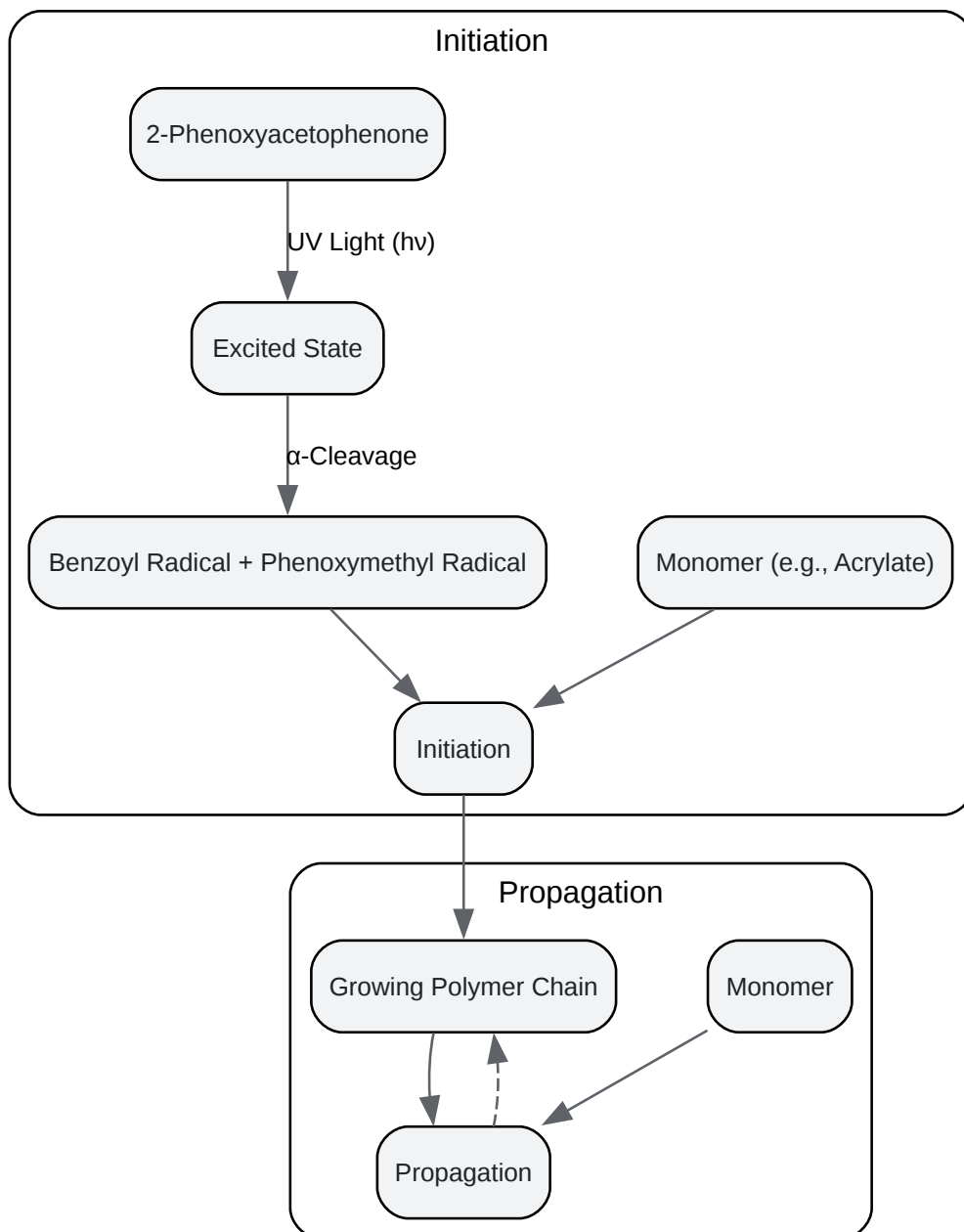
2-Phenoxyacetophenone is a Type I photoinitiator.^[1] This means that upon absorption of ultraviolet (UV) light, the molecule undergoes a unimolecular bond cleavage, known as a Norrish Type I reaction, to generate two free radical species.^[1] These highly reactive free radicals then initiate the polymerization of monomers and oligomers in a formulation, leading to the formation of a cross-linked polymer network.

Q2: What is the initiation mechanism of **2-Phenoxyacetophenone**?

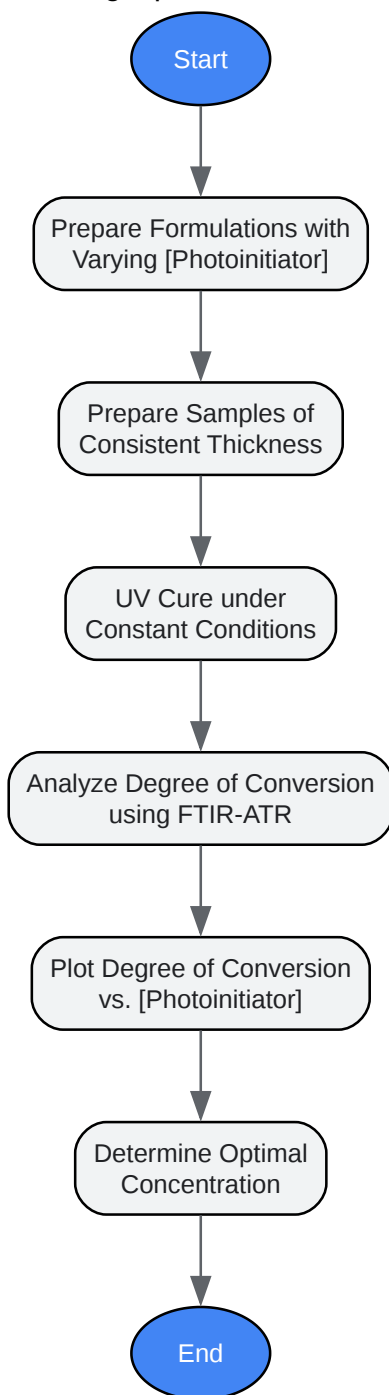
As a Type I photoinitiator, **2-Phenoxyacetophenone** follows the Norrish Type I cleavage mechanism. Upon absorbing UV radiation, the molecule is promoted to an excited state. This is followed by the homolytic cleavage of the α -carbon bond (the bond between the carbonyl group

and the adjacent carbon), resulting in the formation of a benzoyl radical and a phenoxymethyl radical. Both of these radical species are capable of initiating polymerization.

Norrish Type I Cleavage of 2-Phenoxyacetophenone



Workflow for Determining Optimal Photoinitiator Concentration

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References

- 1. Influence of Photoinitiator Type and Curing Conditions on the Photocuring of Soft Polymer Network - PMC [pmc.ncbi.nlm.nih.gov]
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